

## Physicochemical Properties

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### Compound of Interest

Compound Name: 3-Iodo-1-propanol

Cat. No.: B1294970

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**3-Iodo-1-propanol** is a colorless to pale yellow liquid.<sup>[1]</sup> Its high density is a notable characteristic, primarily due to the presence of the heavy iodine atom.<sup>[1]</sup> A summary of its key quantitative data is presented below.

Property	Value	Reference
Density	1.942 g/mL at 25 °C	<sup>[1][2][3][4]</sup>
Molecular Formula	C <sub>3</sub> H <sub>7</sub> IO	<sup>[1][3][5][6]</sup>
Molecular Weight	185.99 g/mol	<sup>[1][2][5][6]</sup>
Boiling Point	115 °C at 38 mmHg	<sup>[2][3][4]</sup>
Flash Point	113 °C (235.4 °F) - closed cup	<sup>[2]</sup>
Refractive Index	n <sub>20/D</sub> 1.556	<sup>[1][2]</sup>
Vapor Pressure	0.0784 mmHg at 25°C	<sup>[3]</sup>
pKa	14.73 ± 0.10 (Predicted)	<sup>[3]</sup>

## Synthesis of 3-Iodo-1-propanol: Experimental Protocol

**3-Iodo-1-propanol** can be effectively synthesized via a Finkelstein reaction, substituting a chlorine atom with an iodine atom. The following protocol is adapted from established procedures.<sup>[5]</sup>

Reaction:  $\text{Cl}(\text{CH}_2)_3\text{OH} + \text{NaI} \rightarrow \text{I}(\text{CH}_2)_3\text{OH} + \text{NaCl}$

Materials:

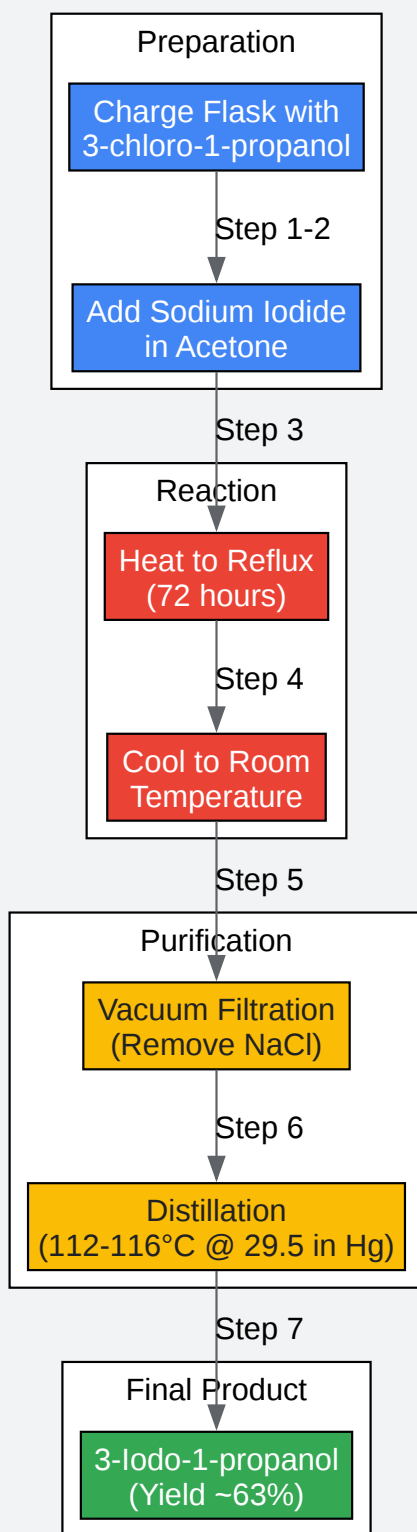
- 3-chloro-1-propanol (1.06 moles)
- Sodium iodide (1.06 moles)
- Acetone (200 mL)
- 500 mL 3-necked round-bottomed flask
- Condenser
- Temperature probe
- Heating mantle
- Vacuum filtration apparatus
- Distillation apparatus

Procedure:

- Charge a 500 mL, 3-necked round-bottomed flask, equipped with a condenser and a temperature probe, with 100.0 g (1.06 moles) of 3-chloro-1-propanol.[5]
- Add a solution of sodium iodide (1.58 g, 1.06 moles) dissolved in 200 mL of acetone to the flask. An immediate formation of a white precipitate (sodium chloride) should be observed.[5]
- Heat the reaction mixture to reflux temperature and maintain for 72 hours.[5]
- After the reflux period, allow the solution to cool to room temperature.[5]
- Remove the sodium chloride precipitate by vacuum filtration.[5]
- Purify the resulting product by distillation. Collect the main fraction at 112-116 °C under reduced pressure (29.5 in Hg).[5]

- The final product, **3-iodo-1-propanol**, is typically obtained with a yield of around 63% and can be identified by  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy.[5]

## Workflow for the Synthesis of 3-Iodo-1-propanol



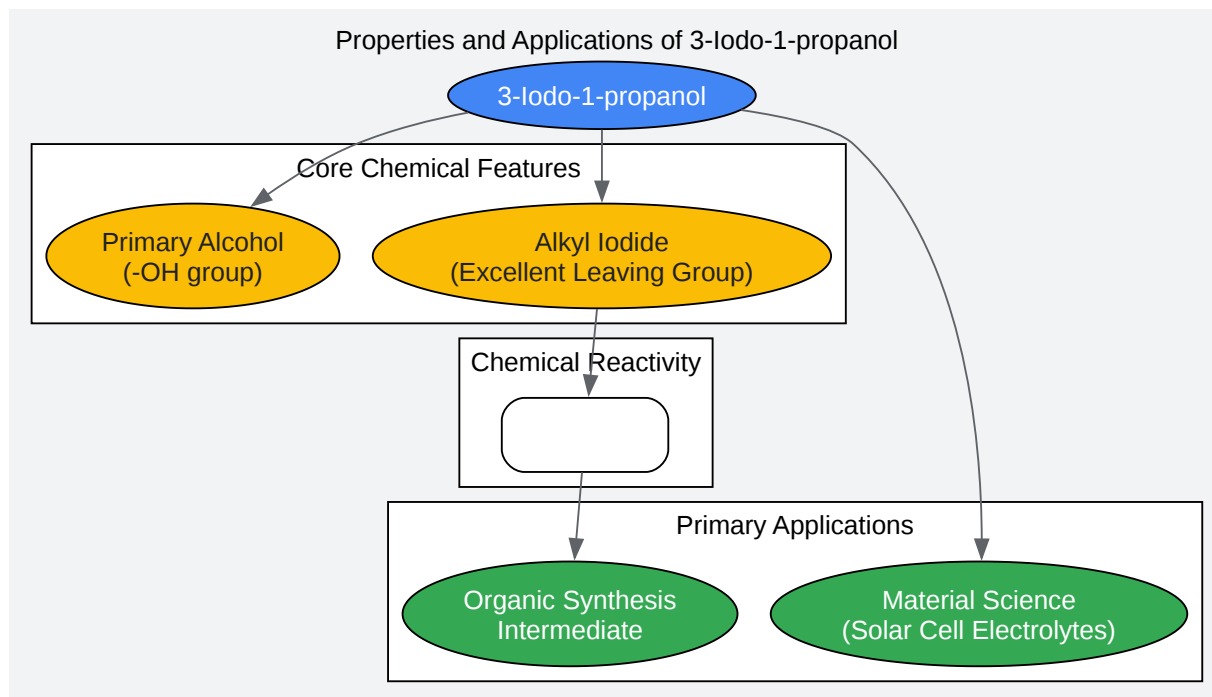
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Caption: Synthesis and purification workflow for **3-Iodo-1-propanol**.

## Reactivity and Applications

**3-Iodo-1-propanol** serves as a valuable building block in organic chemistry due to its dual functionality: a primary alcohol and a terminal alkyl iodide.

- **Nucleophilic Substitution:** The iodine atom is an excellent leaving group, making the compound susceptible to nucleophilic substitution reactions. This allows for the straightforward introduction of various functional groups.
- **Intermediate in Synthesis:** It is a precursor for synthesizing a range of functionalized molecules.<sup>[1]</sup> For instance, it is used in preparing quaternary ammonium salts, which have potential applications in medicinal chemistry.<sup>[1]</sup>
- **Material Science:** Research has shown its utility in the formulation of composite gel polymer electrolytes for dye-sensitized solar cells, where it plays a role in ion transport to potentially enhance cell efficiency.<sup>[1]</sup>



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Caption: Logical relationships of **3-Iodo-1-propanol**'s features and uses.

## Safety and Handling

**3-Iodo-1-propanol** is classified as harmful and an irritant. Adherence to strict safety protocols is mandatory.

Hazard Classifications:

- Acute Toxicity, Oral (Category 4).
- Acute Toxicity, Dermal (Category 4).
- Acute Toxicity, Inhalation (Category 4).

- Skin Irritation (Category 2).
- Eye Irritation (Category 2A).
- Specific target organ toxicity - single exposure (Category 3), Respiratory system.

#### Precautionary Measures:

- Engineering Controls: Work in a well-ventilated area or under a chemical fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[2] Use a suitable respirator (e.g., type ABEK EN14387 filter).[2]
- Handling: Avoid breathing mist or vapors. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- First Aid:
  - If Swallowed: Call a POISON CENTER or doctor. Rinse mouth.
  - In Case of Skin Contact: Immediately remove all contaminated clothing and rinse skin with water.
  - In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- Storage: Store in a cool place (2-8°C).[2]

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## References

- 1. Buy 3-Iodo-1-propanol | 627-32-7 [smolecule.com]
- 2. 3-碘-1-丙醇 97% | Sigma-Aldrich [sigmaaldrich.com]

- 3. chembk.com [chembk.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. 3-Iodopropanol synthesis - chemicalbook [chemicalbook.com]
- 6. 3-Iodo-1-propanol | C<sub>3</sub>H<sub>7</sub>IO | CID 69390 - PubChem [pubchem.ncbi.nlm.nih.gov]
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